

Physical properties of 1-Bromo-5-methoxypentane (boiling point, density)

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Compound of Interest

Compound Name: 1-Bromo-5-methoxypentane

Cat. No.: B087083

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Physical Properties of 1-Bromo-5-methoxypentane: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical properties of **1-Bromo-5-methoxypentane**, specifically its boiling point and density. Due to the limited availability of experimentally determined data in common chemical databases, this document focuses on the standardized methodologies for determining these properties and provides an overview of computational prediction techniques.

Data Presentation

A thorough search of established chemical and scientific databases, including PubChem, ChemicalBook, and ChemSrc, did not yield experimentally verified values for the boiling point and density of **1-Bromo-5-methoxypentane**. This suggests that these properties may not have been experimentally determined and reported in the public domain.

Physical Property	Value	Source
Boiling Point	Data not available	Not reported in common chemical databases
Density	Data not available	Not reported in common chemical databases

In the absence of experimental data, computational methods can provide estimated values for these physical properties.

Computational Prediction Methods

Modern computational chemistry offers several methods to predict the physical properties of molecules like **1-Bromo-5-methoxypentane**. These in silico techniques are valuable tools in the absence of experimental data.

Boiling Point Prediction: Methods for predicting boiling points often utilize quantitative structure-property relationship (QSPR) models. These models correlate structural or quantum-chemical descriptors of a molecule with its boiling point. Machine learning algorithms, such as neural networks and support vector machines, are increasingly used to build accurate predictive models based on large datasets of known compounds.

Density Prediction: Density functional theory (DFT) is a quantum mechanical modeling method that can be used to investigate the electronic structure of molecules. From the electronic structure, various physical properties, including density, can be calculated. These methods are computationally intensive but can provide accurate predictions.

Experimental Protocols

For researchers who wish to determine the physical properties of **1-Bromo-5-methoxypentane** experimentally, the following standard protocols are recommended.

Determination of Boiling Point: Thiele Tube Method

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a small quantity of a liquid.

Apparatus:

- Thiele tube
- Thermometer (with appropriate range)
- Capillary tube (sealed at one end)
- Small test tube
- Rubber band or wire for attachment
- Heating source (e.g., Bunsen burner or heating mantle)
- Heat transfer fluid (e.g., mineral oil or silicone oil)

Procedure:

- **Sample Preparation:** A small amount of **1-Bromo-5-methoxypentane** (approximately 0.5 mL) is placed into the small test tube.
- **Capillary Tube Insertion:** The capillary tube, with its open end downwards, is placed inside the test tube containing the sample.
- **Assembly:** The test tube is attached to the thermometer using a rubber band or wire. The bulb of the thermometer should be level with the bottom of the test tube.
- **Thiele Tube Setup:** The thermometer and test tube assembly are inserted into the Thiele tube, which is filled with a heat transfer fluid to a level above the side arm.
- **Heating:** The side arm of the Thiele tube is gently heated. The shape of the Thiele tube allows for the circulation of the heating fluid, ensuring uniform temperature distribution.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heating is continued until a steady stream of bubbles is observed.
- **Boiling Point Determination:** The heat source is then removed. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Density: Pycnometer Method

The pycnometer method is a precise technique for determining the density of a liquid by measuring the mass of a known volume.

Apparatus:

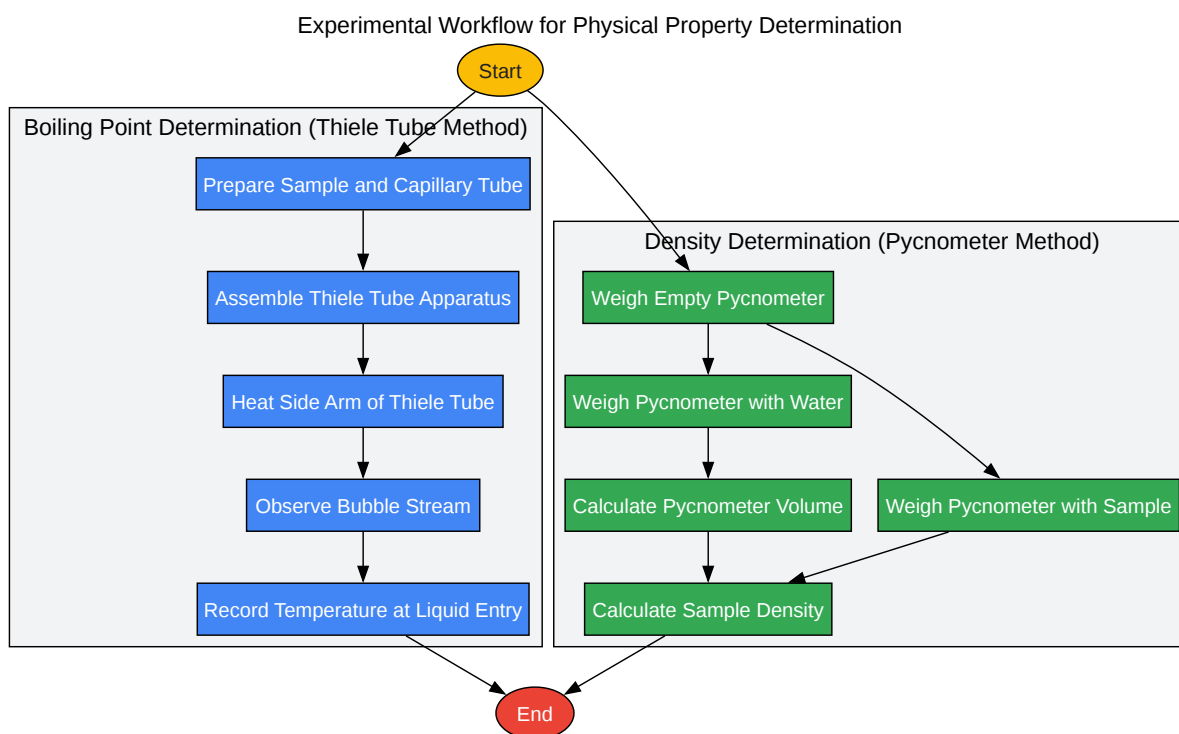
- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary hole)
- Analytical balance (accurate to at least 0.001 g)
- Constant temperature bath
- Thermometer

Procedure:

- **Mass of Empty Pycnometer:** The pycnometer is thoroughly cleaned, dried, and its mass (m_1) is accurately measured using an analytical balance.
- **Mass of Pycnometer with Distilled Water:** The pycnometer is filled with distilled water of a known temperature and density. The stopper is inserted, and any excess water that emerges from the capillary is carefully wiped away. The mass of the pycnometer filled with water (m_2) is then measured. The volume of the pycnometer (V) can be calculated using the density of water at that temperature.
- **Mass of Pycnometer with Sample:** The pycnometer is emptied, dried, and then filled with **1-Bromo-5-methoxypentane** at the same temperature. The mass of the pycnometer filled with the sample (m_3) is measured.
- **Density Calculation:** The density (ρ) of **1-Bromo-5-methoxypentane** is calculated using the following formula: $\rho = (m_3 - m_1) / V$

Mandatory Visualization

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of a liquid compound such as **1-Bromo-5-methoxypentane**.



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Caption: Workflow for determining boiling point and density.

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